

Introduction: Navigating the Safety Profile of a Niche Synthetic Intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Benzyl (R)-5-oxotetrahydrofuran-3-ylcarbamate*
CAS No.: 118399-28-3
Cat. No.: B030522

[Get Quote](#)

In the landscape of pharmaceutical research and organic synthesis, intermediates like **Benzyl (R)-5-oxotetrahydrofuran-3-ylcarbamate** (CAS 118399-28-3) are pivotal building blocks. Their safe and effective handling is paramount to both scientific progress and laboratory safety. This guide offers a comprehensive analysis of the known safety and hazard information for this compound, tailored for the discerning researcher. It moves beyond a simple recitation of facts to provide a deeper understanding of the causality behind safety protocols, acknowledging the critical data gaps that necessitate a cautious and informed approach.

This document is structured to provide a logical flow of information, beginning with the fundamental identification of the chemical, proceeding to its known hazards, and culminating in detailed protocols for safe handling and emergency response. The underlying principle is one of self-validating safety: understanding the why behind a precaution is as critical as knowing the precaution itself.

Section 1: Chemical Identification and Physicochemical Properties

A clear understanding of a substance's identity and properties is the foundation of a robust safety assessment.

- Chemical Name: **Benzyl (R)-5-oxotetrahydrofuran-3-ylcarbamate**[\[1\]](#)
- CAS Number: 118399-28-3[\[1\]](#)
- Molecular Formula: C₁₂H₁₃NO₄[\[1\]](#)[\[2\]](#)
- Molecular Weight: 235.24 g/mol [\[1\]](#)[\[2\]](#)
- IUPAC Name: benzyl N-[(3R)-5-oxooxolan-3-yl]carbamate[\[1\]](#)

Table 1: Physicochemical Properties of **Benzyl (R)-5-oxotetrahydrofuran-3-ylcarbamate**

Property	Value	Source(s)
Physical State	Solid, Off-White	[3]
Melting Point	105.0 to 109.0 °C	[3]
Boiling Point	466.1±44.0 °C (Predicted)	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Methanol	[3]
Storage Temperature	2-8°C	[3]

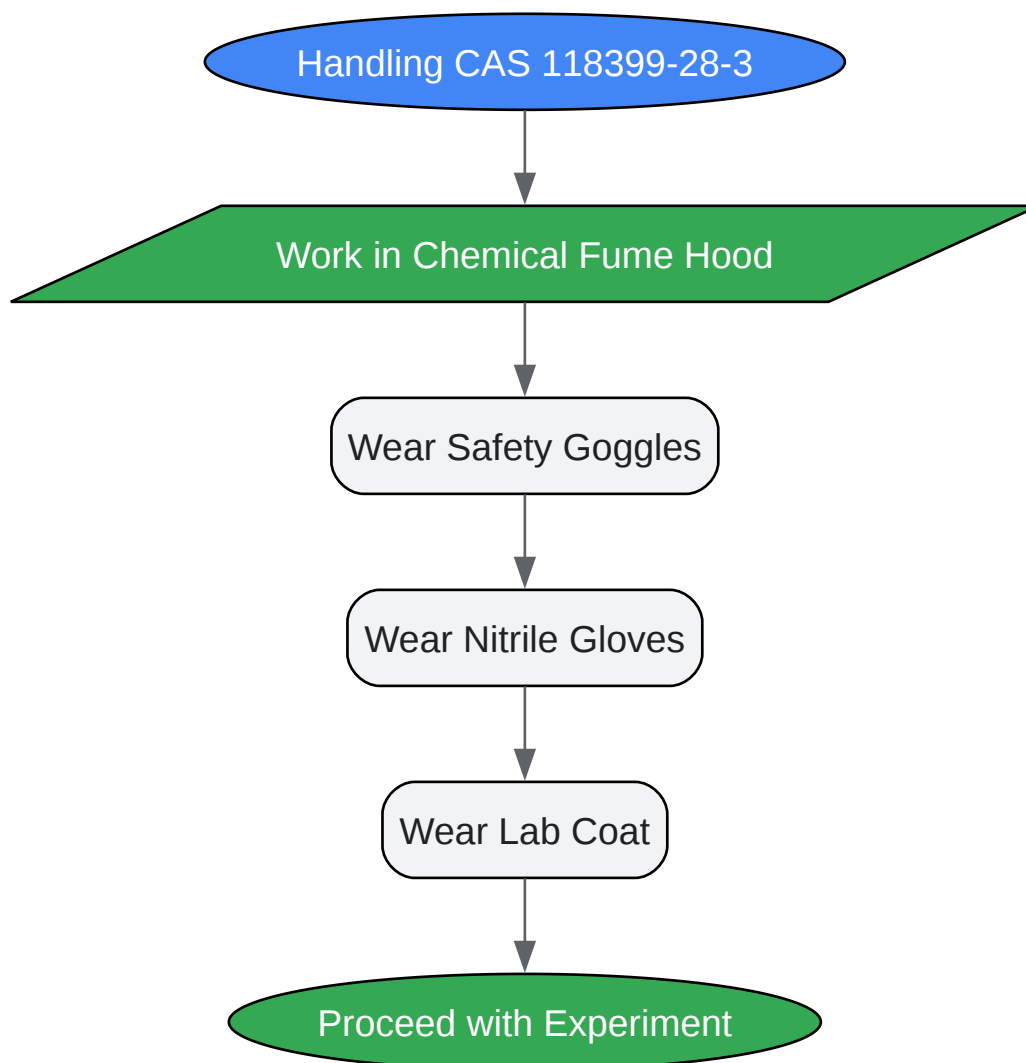
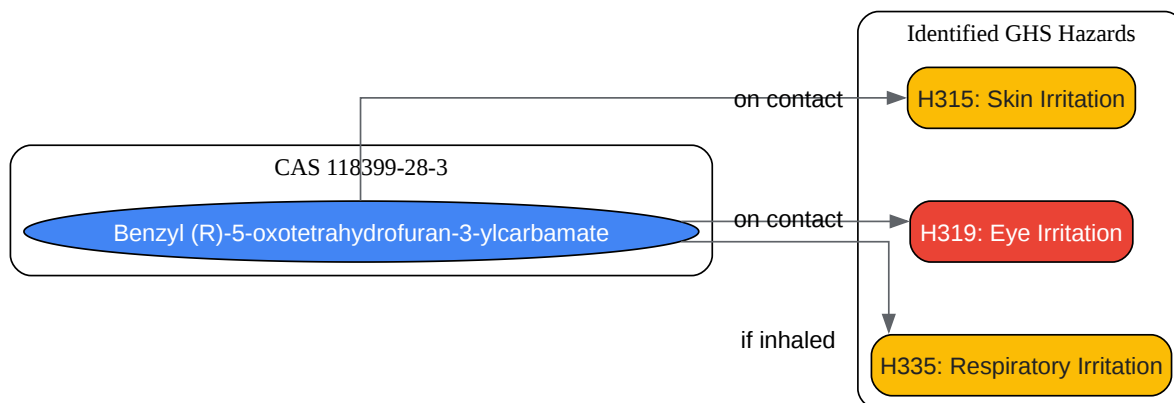
Section 2: GHS Hazard Identification and Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. For **Benzyl (R)-5-oxotetrahydrofuran-3-ylcarbamate**, the classification points to irritant properties. However, it is crucial to note that some suppliers' safety data sheets (SDS) inconclusively state "no data available" for hazard classification, underscoring the need for a conservative approach to handling.[\[4\]](#)

Table 2: GHS Hazard Classification for CAS 118399-28-3

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2			H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory Tract Irritation)			H335: May cause respiratory irritation[1]

The identified hazards—skin, eye, and respiratory irritation—are common for many organic compounds in powder form. The causality is rooted in the chemical's ability to interact with and disrupt biological tissues upon direct contact. The fine particulate nature of the solid can also lead to mechanical irritation of the respiratory tract.



[Click to download full resolution via product page](#)

Caption: Personal Protective Equipment (PPE) Workflow.

Storage and Stability

- **Storage Conditions:** Store in a cool, dry, and well-ventilated place. Keep the container tightly closed to prevent moisture ingress and contamination. [4] Recommended storage is at 2-8°C.
- [3]* **Chemical Stability:** The substance is stable under recommended storage conditions. [4]*
- Incompatibilities:** Avoid contact with strong oxidizing agents.

Accidental Release and First-Aid Measures

Rapid and appropriate response is crucial to mitigate exposure.

Protocol: Accidental Release

- **Evacuate:** Evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure adequate ventilation.
- **Contain:** Prevent further dust dispersal. Avoid breathing dust. [4]
- **Clean-up:** Carefully sweep up the solid material and place it into a suitable, labeled container for disposal. Do not use methods that generate dust (e.g., dry sweeping with a coarse brush).
- **Decontaminate:** Clean the spill area thoroughly.

Protocol: First-Aid Measures

- **General Advice:** Consult a physician. Show the safety data sheet to the doctor in attendance. [4]*
- If Inhaled:** Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [4]*
- In Case of Skin Contact:** Wash off with soap and plenty of water. Consult a physician. [4]*
- In Case of Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [4]*
- If Swallowed:** Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [4]* Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [4]

Conclusion: A Framework for Responsible Research

Benzyl (R)-5-oxotetrahydrofuran-3-ylcarbamate (CAS 118399-28-3) is a chemical intermediate with a defined, albeit incomplete, hazard profile. The available data consistently points to its potential as a skin, eye, and respiratory irritant. The most significant finding for any researcher is the profound lack of comprehensive toxicological data. This necessitates a conservative and cautious approach, treating the compound as potentially hazardous beyond its known irritant effects.

By adhering to the detailed engineering controls, personal protective equipment protocols, and emergency procedures outlined in this guide, researchers can significantly mitigate the risks associated with handling this compound. The principles of informed caution and proactive safety are the cornerstones of responsible scientific discovery.

References

- **Benzyl (R)-5-oxotetrahydrofuran-3-ylcarbamate** Safety Data Sheets(SDS) lookchem. [\[Link\]](#)
- (R)-Benzyl (5-oxotetrahydrofuran-3-yl)carbamate | C12H13NO4 | CID 697924 - PubChem. [\[Link\]](#)
- MSDS of (R)-Benzyl-5-oxo-tetrahydro-furan-3-ylcarbamate - Capot Chemical. [\[Link\]](#)
- Safety Data Sheet: benzyl benzoate - Chemos GmbH&Co.KG. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. (R)-Benzyl (5-oxotetrahydrofuran-3-yl)carbamate | C₁₂H₁₃NO₄ | CID 697924 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. Benzyl (R)-5-oxotetrahydrofuran-3-ylcarbamate | 118399-28-3 [amp.chemicalbook.com]
- 4. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Introduction: Navigating the Safety Profile of a Niche Synthetic Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b030522/docs#introduction-navigating-the-safety-profile-of-a-niche-synthetic-intermediate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check